

An In-depth Technical Guide on the Solubility of Cupric Chloride Hydrate

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Compound of Interest

Compound Name: *Cupric chloride hydrate*

Cat. No.: *B088998*

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This guide provides a comprehensive overview of the solubility of **cupric chloride hydrate** ($\text{CuCl}_2 \cdot 2\text{H}_2\text{O}$) in aqueous and organic media. The data presented is intended to support research and development activities where this compound is utilized.

Introduction

Cupric chloride, in its dihydrate form ($\text{CuCl}_2 \cdot 2\text{H}_2\text{O}$), is a blue-green crystalline solid.^[1] Its solubility is a critical parameter in various applications, including as a catalyst in organic synthesis, as a mordant in dyeing and printing, and in the manufacturing of other chemicals.^[2] ^[3] Understanding its behavior in different solvents is essential for process optimization, formulation development, and ensuring desired reaction kinetics.

Quantitative Solubility Data

The solubility of cupric chloride is significantly influenced by the nature of the solvent and the temperature. The following tables summarize the quantitative solubility data in water and various organic solvents.

Table 1: Solubility of Cupric Chloride Dihydrate in Water at Various Temperatures

Temperature (°C)	Solubility (g/100 mL of Water)
0	70.6[4][5]
25	75.7[1][4]
100	107.9[5][6]

This data indicates a positive correlation between temperature and solubility in water, which is typical for many inorganic salts.

Table 2: Solubility of Cupric Chloride in Organic Solvents

Solvent	Temperature (°C)	Solubility (g/100 mL)	Reference(s)
Methanol	15	68	[2][7]
Ethanol	15	53	[2][4]
Acetone	-	Soluble	[7][8]
Diethyl Ether	-	Slightly Soluble	[6][8]
Ethyl Acetate	-	Moderately Soluble	[6][8]

Cupric chloride dihydrate is freely soluble in methanol and ethanol, moderately soluble in acetone and ethyl acetate, and only slightly soluble in diethyl ether.[6]

Experimental Protocol: Determination of Equilibrium Solubility

The "shake-flask" method is a widely recognized and reliable technique for determining the thermodynamic equilibrium solubility of a compound.[9][10] The following protocol outlines the key steps for determining the solubility of **cupric chloride hydrate**.

Materials and Equipment

- Cupric chloride dihydrate (analytical grade)

- Solvent of interest (e.g., deionized water, ethanol)
- Conical flasks with stoppers
- Thermostatically controlled water bath or incubator shaker
- Analytical balance
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Analytical instrumentation for concentration determination (e.g., UV-Vis spectrophotometer, Atomic Absorption Spectrometer)
- Volumetric glassware

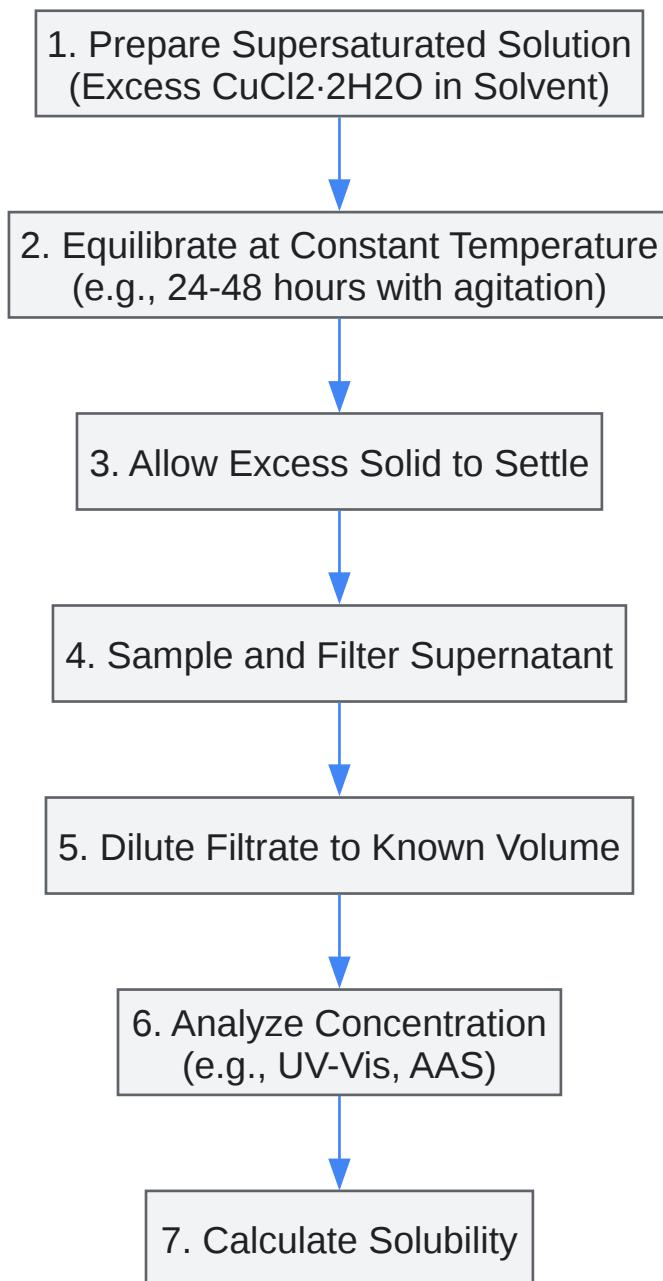
Procedure

- Preparation of Supersaturated Solutions: Add an excess amount of cupric chloride dihydrate to a known volume of the solvent in a conical flask. The excess solid is crucial to ensure that equilibrium is reached from a state of supersaturation.[9]
- Equilibration: Seal the flasks and place them in a thermostatically controlled shaker set to the desired temperature. Agitate the suspensions for a predetermined period (e.g., 24-48 hours) to allow the system to reach equilibrium.[9][10] It is advisable to conduct preliminary experiments to determine the time required to reach equilibrium by taking samples at different time intervals until the concentration remains constant.[11]
- Phase Separation: After equilibration, allow the flasks to stand undisturbed at the same temperature to let the excess solid settle. Carefully withdraw a sample of the supernatant using a syringe. Immediately filter the sample through a membrane filter (e.g., 0.45 μm) to remove any undissolved solid particles. This step is critical to prevent artificially high solubility readings.
- Analysis: Accurately dilute the filtered solution with the solvent to a concentration that falls within the linear range of the analytical method. Determine the concentration of copper(II) ions in the diluted solution using a calibrated analytical instrument.

- Calculation: Calculate the solubility of cupric chloride dihydrate in the solvent at the specified temperature based on the measured concentration and the dilution factor.

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the equilibrium solubility determination protocol.



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Caption: Workflow for Equilibrium Solubility Determination.

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